

# Henatinib pharmacological characterization

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## Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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## Summary of Available Data on Henatinib

The table below consolidates the available information from the search results. Most data fields are marked as "Not Available," confirming the compound's status as an investigational drug with non-public research findings [1] [2].

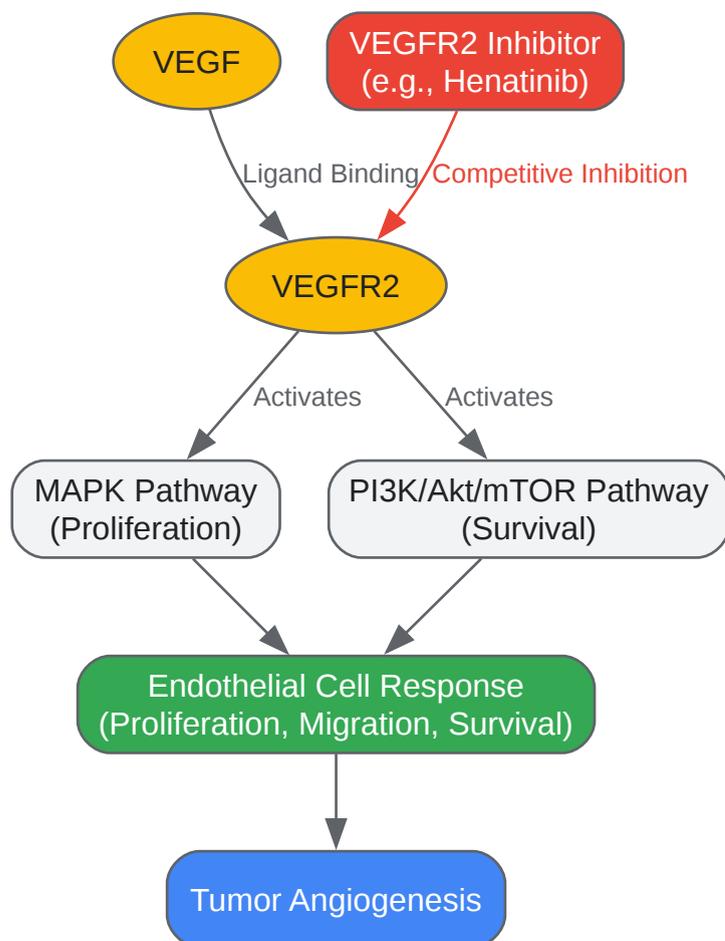
Property	Available Data	Status/Notes
Generic Name	Henatinib	[2]
DrugBank Accession	DB13019	[2]
Modality	Small Molecule	[2]
Status	Investigational	Used in trials for Advanced Solid Cancer [2].
Chemical Formula	C <sub>25</sub> H <sub>29</sub> FN <sub>4</sub> O <sub>4</sub>	[2]
Molecular Weight	468.53 g/mol	[2]
Mechanism of Action	Kinase inhibitor	Primary target is <b>VEGFR2 (KDR)</b> [1]. <i>Specific details on its full target profile and mechanism are not available.</i>

Property	Available Data	Status/Notes
Experimental Protocols	<i>Not Available</i>	No detailed methodologies were found in the search results.
Pharmacokinetics	<i>Not Available</i>	Absorption, distribution, metabolism, and excretion (ADME) data is not public [2].
Clinical Trial Status	One trial identified	Status: <b>Terminated</b> (for Advanced Malignant Neoplasm/Advanced Solid Cancers) [2].

## Signaling Pathway Context for VEGFR2 Inhibition

While the precise experimental data for **Henatinib** is not public, it is characterized as a kinase inhibitor targeting VEGFR2 [1]. VEGFR2 is a critical receptor in the **angiogenesis signaling pathway**—the process of forming new blood vessels, which is crucial for tumor growth and metastasis [3].

The diagram below illustrates this pathway and highlights the point where a VEGFR2 inhibitor like **Henatinib** is expected to act.



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This pathway shows how blocking VEGFR2 inhibits key signals for endothelial cell responses, thereby suppressing angiogenesis [3] [4].

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## References

1. Ligand page - henatinib [guidetopharmacology.org]
2. Henatinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

3. Signaling pathway/molecular targets and new ... [pmc.ncbi.nlm.nih.gov]

4. Blocking signaling pathways [bio-protocol.org]

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